

Proper Disposal of Methyl Geranate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Methyl geranate*

Cat. No.: *B071984*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment. This document provides essential, immediate safety and logistical information for the proper disposal of **methyl geranate**, a common fragrance and flavoring agent. Adherence to these procedures is critical for minimizing environmental impact and maintaining workplace safety.

Immediate Safety Considerations

Before handling **methyl geranate**, it is crucial to be aware of its physical and chemical properties. This information is vital for assessing risks and implementing appropriate safety measures.

Property	Value
Flash Point	Approximately 99°C (210°F)[1][2][3]
Specific Gravity	0.916 - 0.925 @ 25°C[1]
Water Solubility	21.24 mg/L @ 25°C (estimated)[1][4]
Vapor Pressure	0.00036 mmHg @ 20°C[5] to 0.0257 mmHg @ 25°C[6]
NFPA 704 Rating	Health: 0, Flammability: 1, Instability: 0

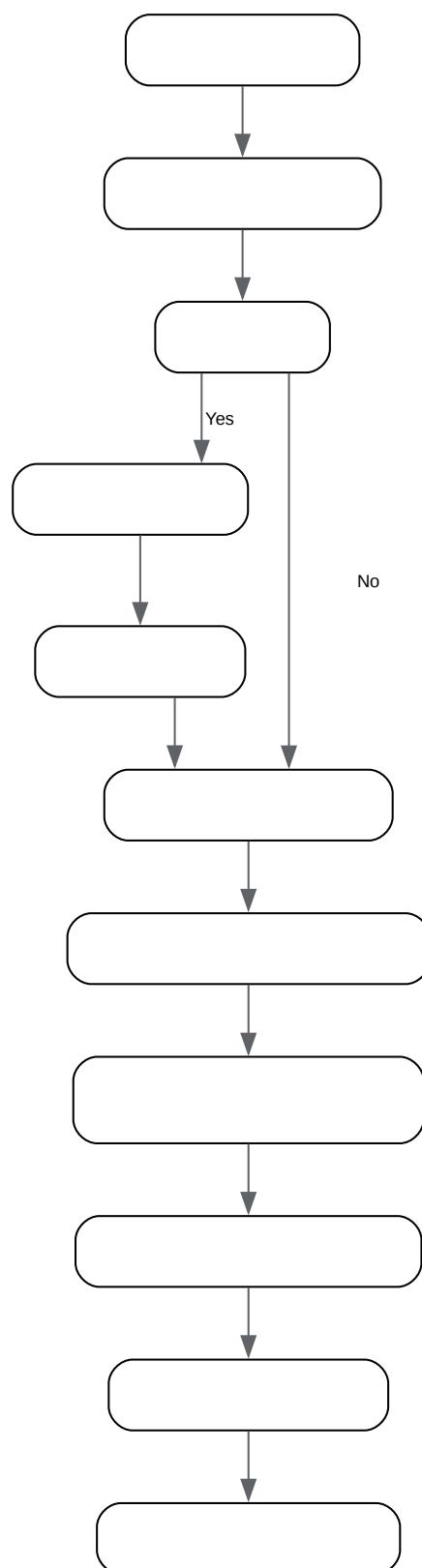
Personal Protective Equipment (PPE)

When handling **methyl geranate**, especially during disposal procedures, all personnel must use appropriate personal protective equipment to prevent exposure.

- Eye Protection: Wear tightly fitting safety goggles with side-shields.
- Hand Protection: Use chemical-impermeable gloves that have been inspected prior to use.
- Skin Protection: Wear suitable protective clothing to avoid skin contact.
- Respiratory Protection: In case of inadequate ventilation or the potential for aerosol formation, use a NIOSH-approved respirator.

Step-by-Step Disposal Protocol

The proper disposal of **methyl geranate** involves a systematic approach to ensure safety and regulatory compliance. The following workflow outlines the necessary steps from initial handling to final disposal.

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